

GSK-LSD1 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: **GSK-LSD1 Dihydrochloride**

Cat. No.: **B560601**

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Technical Support Center: GSK-LSD1 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK-LSD1 dihydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful use of this compound in your experiments.

Stability and Storage Conditions

Proper handling and storage of **GSK-LSD1 dihydrochloride** are crucial for maintaining its integrity and activity. Below is a summary of the recommended conditions based on available data.

Solid Compound Storage and Stability

Parameter	Recommendation	Duration
Storage Temperature	Dry, dark at 0-4°C for short-term storage (days to weeks) or -20°C for long-term storage (months to years). ^[1] Other suppliers recommend 2-8°C or specifically +4°C. ^{[2][3]}	>2 years if stored properly. ^[1] One supplier indicates stability of ≥ 4 years at -20°C. ^{[4][5]}
Shipping Condition	Shipped under ambient temperature.	N/A
Appearance	Crystalline solid. ^{[4][5]} White to beige powder.	N/A

Stock Solution Storage and Stability

Solvent	Storage Temperature	Duration
DMSO	-20°C	1 month ^[6] to 6 months. ^[7]
-80°C	6 months ^[6] to 1 year. ^[8]	
Aqueous Buffers (e.g., PBS)	It is not recommended to store aqueous solutions for more than one day. ^[5]	< 24 hours

Solubility Data

The solubility of **GSK-LSD1 dihydrochloride** can vary depending on the solvent and temperature. It is important to use high-quality, fresh solvents, as the presence of moisture in solvents like DMSO can reduce the solubility of the compound.^{[6][8]}

Solvent	Maximum Concentration
Water	100 mM[2][9] (28.92 mg/mL)[3][9] or 20 mg/mL.
DMSO	100 mM[2][9] (28.92 mg/mL)[3][9], 25 mg/mL[4][5], \geq 62.5 mg/mL (216.08 mM)[6], or 57 mg/mL (197.06 mM).[8]
PBS (pH 7.2)	Approximately 10 mg/mL.[4][5]
DMF	1 mg/mL.[4][5]
Ethanol	0.1 mg/mL.[4][5]

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **GSK-LSD1 dihydrochloride**.

Q1: My **GSK-LSD1 dihydrochloride** is not dissolving completely in the recommended solvent. What should I do?

A1: First, ensure that you are using a fresh, anhydrous solvent, especially with DMSO, as it is hygroscopic and absorbed moisture can decrease solubility.[6][8] If solubility issues persist, gentle warming and/or sonication can help facilitate dissolution.[6] Also, verify that you have not exceeded the maximum recommended concentration for the chosen solvent.

Q2: I observed precipitation in my stock solution after storing it at -20°C. Is the compound degraded?

A2: Precipitation upon freezing is common and does not necessarily indicate degradation. To redissolve the compound, bring the stock solution to room temperature and vortex or sonicate until the solution is clear. Before use, always visually inspect the solution for any undissolved particles. To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use applications.[8]

Q3: There are conflicting storage recommendations from different suppliers for the solid compound (+4°C vs. -20°C). Which one should I follow?

A3: The variability in recommended storage temperatures likely reflects different stability testing protocols and safety margins employed by suppliers. For short-term storage (days to weeks), storing the compound at 4°C in a dry, dark environment is generally acceptable.[1] For long-term storage (months to years), -20°C is the most consistently recommended temperature to ensure maximum stability.[1][4][5]

Q4: Can I prepare a stock solution in water and store it for future use?

A4: While **GSK-LSD1 dihydrochloride** is soluble in water, it is not recommended to store aqueous solutions for more than one day.[5] For long-term storage, it is best to prepare stock solutions in anhydrous DMSO and store them at -80°C.[6][8]

Q5: How should I prepare **GSK-LSD1 dihydrochloride** for in vivo studies?

A5: For in vivo experiments, a common formulation involves first dissolving the compound in DMSO to create a concentrated stock solution. This stock solution is then further diluted in a vehicle suitable for administration, such as a mixture of PEG300, Tween-80, and saline, or corn oil.[6][8] It is crucial to prepare the final working solution fresh on the day of use.[6]

Experimental Protocols

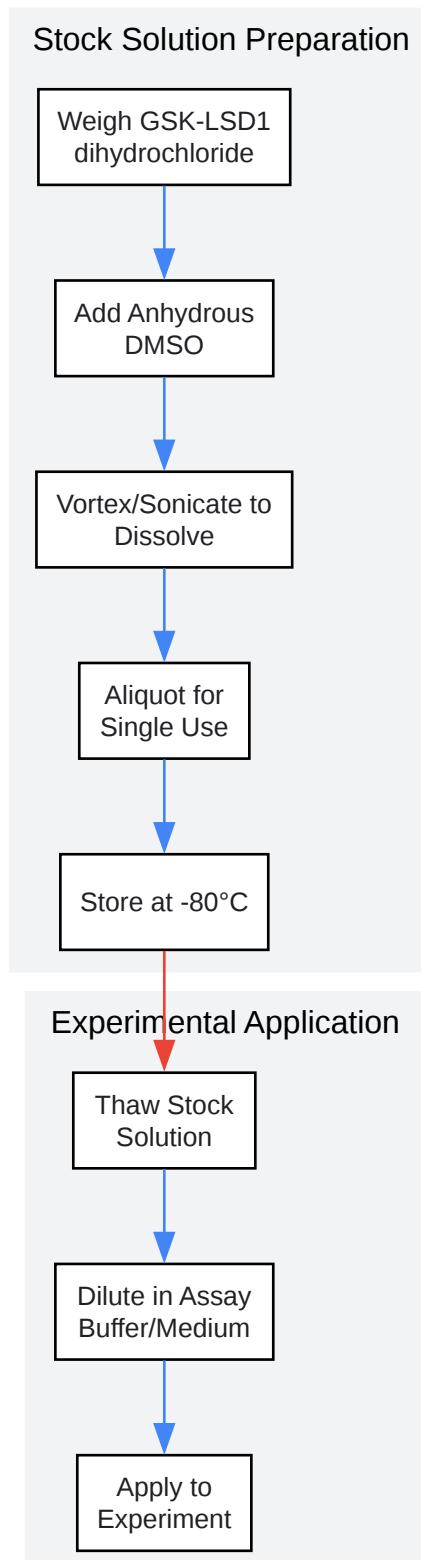
Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing the Compound: Accurately weigh the required amount of **GSK-LSD1 dihydrochloride** (Molecular Weight: 289.24 g/mol) in a sterile microcentrifuge tube.
- Adding Solvent: Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 0.289 mg of the compound in 1 mL of DMSO.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term stability.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

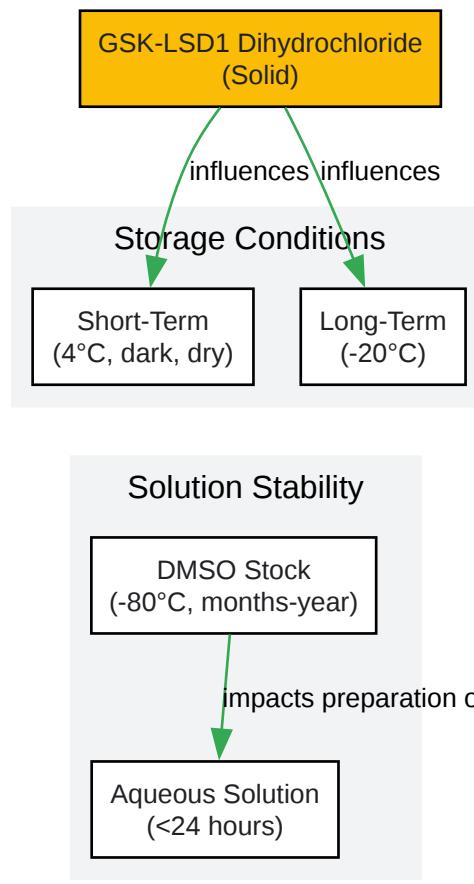
- Thawing Stock Solution: Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature.
- Dilution: Further dilute the stock solution in your cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the culture medium is not toxic to the cells (typically <0.5%).
- Application: Add the working solution to your cell culture and proceed with your experimental protocol.

Visualizations



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Caption: Workflow for preparing and using **GSK-LSD1 dihydrochloride**.



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